

An In-depth Technical Guide to the Health and Safety of Dimethyl Hexadecanedioate

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Compound of Interest

Compound Name: *Dimethyl hexadecanedioate*

Cat. No.: *B102918*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the available health and safety data for **Dimethyl hexadecanedioate** (CAS No: 19102-90-0). The information is intended to support safe handling and use of this compound in a laboratory setting. While generally considered to have low toxicity, a notable lack of extensive toxicological data necessitates a cautious approach and adherence to best practices in laboratory safety.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **Dimethyl hexadecanedioate** is presented in Table 1. This data is crucial for understanding its behavior under various experimental and storage conditions.

Table 1: Physical and Chemical Properties of **Dimethyl Hexadecanedioate**

Property	Value	Reference(s)
Molecular Formula	C ₁₈ H ₃₄ O ₄	[1][2][3]
Molecular Weight	314.46 g/mol	[1][2][4]
Appearance	White to almost white powder to crystal; Colorless to pale yellow liquid	[1][4][5][6]
Melting Point	40-45 °C; 53 °C	[2][5][6]
Boiling Point	270-275 °C; 172 °C / 1 mmHg	[2][5][6]
Solubility	Insoluble in water; Soluble in organic solvents (alcohols, ethers, ketones)	[5][6]
Density	0.945 ± 0.06 g/cm ³ (Predicted)	[2]
Flash Point	157.5 °C	[2]
Stability	Relatively stable, but can decompose under high temperature and light	[5][6]

Toxicological Information

A significant finding from a review of available literature is the limited specific toxicological data for **Dimethyl hexadecanedioate**. Safety Data Sheets often report "no data available" for critical toxicological endpoints.[7] This lack of data requires a conservative approach to handling.

Based on the available information, **Dimethyl hexadecanedioate** is generally considered to have low toxicity.[5][6] However, prolonged or heavy exposure may lead to irritation and allergic reactions.[5][6]

Table 2: Summary of Toxicological Data

Toxicological Endpoint	Data	Reference(s)
Acute Toxicity	Generally considered to be of low toxicity to humans.	[5][6]
Skin Corrosion/Irritation	Prolonged or heavy exposure may cause irritation.	[5][6]
Eye Damage/Irritation	Prolonged or heavy exposure may cause irritation.	[5][6]
Respiratory or Skin Sensitization	May cause allergic reactions upon prolonged or heavy exposure.	[5][6]
Germ Cell Mutagenicity	No data available.	[7]
Carcinogenicity	No data available.	[7]
Reproductive Toxicity	No data available.	[7]
Specific Target Organ Toxicity (Single Exposure)	No data available.	
Specific Target Organ Toxicity (Repeated Exposure)	No data available.	
Aspiration Hazard	No data available.	

Due to the lack of specific data, it is prudent to handle **Dimethyl hexadecanedioate** as a potentially hazardous substance and to minimize exposure.

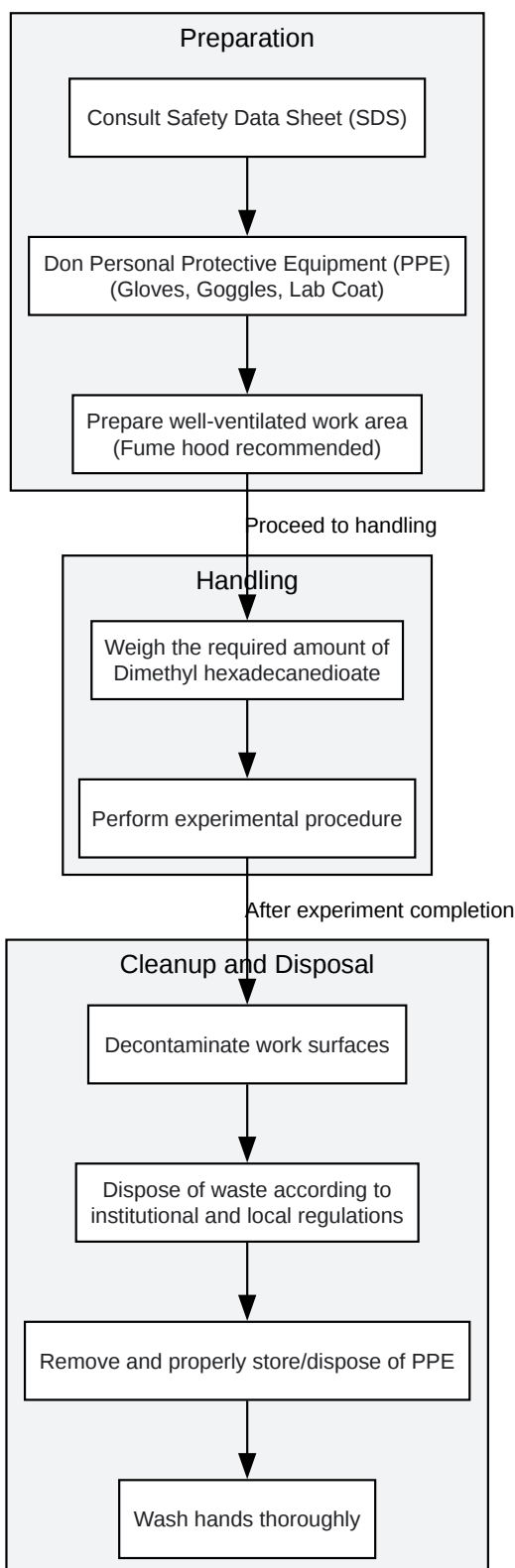
Hazard Identification and Classification

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **Dimethyl hexadecanedioate** is not classified as a hazardous substance.[8] No hazard pictograms, signal words, or hazard statements are typically assigned. However, some suppliers may provide a Safety Data Sheet indicating it may be fatal if swallowed and enters airways, though this is not consistently reported.

Safe Handling and Experimental Protocols

Given the limited toxicological data, a cautious and systematic approach to handling is essential. The following sections detail recommended procedures and personal protective equipment.

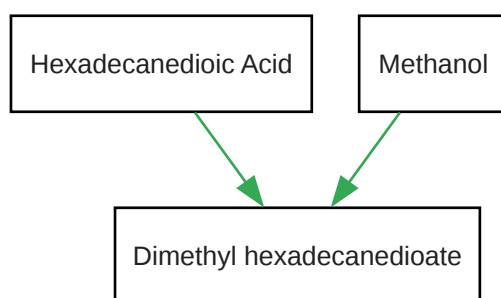
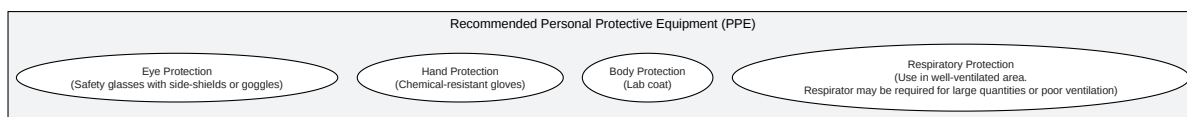
The following diagram outlines a standard workflow for the safe handling of **Dimethyl hexadecanedioate** in a laboratory setting.



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Caption: General workflow for safely handling **Dimethyl hexadecanedioate**.

The use of appropriate personal protective equipment is mandatory to prevent skin and eye contact.



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